

Application Notes and Protocols: Preparation of Zomepirac Sodium Salt Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Zomepirac sodium salt

Cat. No.: B1256859

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Zomepirac sodium salt is a potent, non-steroidal anti-inflammatory drug (NSAID) that functions as a prostaglandin biosynthesis inhibitor.[1][2] Structurally, it is a pyrrole-acetic acid related to tolmetin.[3][4] It acts by inhibiting cyclooxygenase, thereby blocking the synthesis of prostaglandins.[5][6] Although it was previously used for its analgesic and anti-inflammatory properties, it was withdrawn from the market due to instances of severe anaphylactic reactions.[4][7] In a research context, it is noted for its ability to circumvent MRP-mediated multidrug resistance.[8][9]

These application notes provide detailed protocols for the preparation, storage, and handling of **Zomepirac sodium salt** stock solutions for research purposes.

Chemical and Physical Properties

A summary of the key properties of **Zomepirac sodium salt** is provided below.

Property	Value	References
CAS Number	64092-48-4	[2][10][11]
Molecular Formula	C ₁₅ H ₁₃ CINNaO ₃	[2][12][13]
Molecular Weight	313.71 g/mol	[2][8][12]
Appearance	Light yellow to pale yellow solid	[11][12]
Purity	≥98%	[12]

Solubility

Zomepirac sodium salt exhibits varying solubility depending on the solvent. It is crucial to select an appropriate solvent based on the intended experimental application. The use of sonication and/or gentle heating can aid in dissolution, especially at higher concentrations.[1][2] For aqueous solutions intended for cell culture, sterile filtration through a 0.22 µm filter is recommended after dissolution.[1]

Solvent	Solubility	Notes	References
DMSO	100 mg/mL (≈318.77 mM)	Use of newly opened, anhydrous DMSO and sonication is recommended for optimal dissolution.	[1][2]
Water	5 mg/mL - 100 mg/mL	Solubility in water is reported with some variability. It is advisable to start with a lower concentration and test solubility.	[1][2][10][11]
Methanol	Slightly soluble		[11]

Experimental Protocols

- **Zomepirac sodium salt** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile deionized water or phosphate-buffered saline (PBS)
- Vortex mixer
- Sonicator (optional)
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile filter tips
- 0.22 μm syringe filter (for aqueous solutions)
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

This protocol is suitable for preparing a high-concentration stock solution for in vitro experiments.

- Preparation: Work in a chemical fume hood and wear appropriate PPE.
- Weighing: Accurately weigh the desired amount of **Zomepirac sodium salt** powder. For example, to prepare 1 mL of a 100 mM solution, weigh out 31.37 mg of **Zomepirac sodium salt** (Molecular Weight: 313.71 g/mol).
- Dissolution: Add the weighed powder to a sterile vial. Add the appropriate volume of anhydrous DMSO (e.g., 1 mL for 31.37 mg).
- Mixing: Tightly cap the vial and vortex thoroughly. If the compound does not fully dissolve, sonicate the solution for 5-10 minutes.^[2]
- Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.^[1]
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation. Store the aliquots at -20°C for short-term storage (up to 1

month) or -80°C for long-term storage (6-12 months).[1][2]

This protocol is for preparing a stock solution in an aqueous buffer, suitable for direct application in some cell culture experiments. Note the lower solubility in water compared to DMSO.

- Preparation: Work in a laminar flow hood to maintain sterility and wear appropriate PPE.
- Weighing: Weigh the desired amount of **Zomepirac sodium salt** powder. For example, to prepare 1 mL of a 5 mg/mL solution, weigh out 5 mg of the compound.
- Dissolution: Add the powder to a sterile conical tube. Add the desired volume of sterile water or PBS (e.g., 1 mL).
- Mixing: Vortex the solution until the powder is completely dissolved. Sonication may be required to aid dissolution.[2]
- Sterilization: To ensure sterility for cell culture applications, filter the solution through a 0.22 µm syringe filter into a new sterile tube.[1]
- Storage: It is recommended to prepare aqueous solutions fresh on the day of use.[1] If short-term storage is necessary, store at 4°C for no more than 24 hours. For longer-term storage, aliquoting and freezing at -20°C or -80°C is possible, but stability should be verified.

Storage and Stability

Proper storage is critical to maintain the integrity of **Zomepirac sodium salt** and its solutions.

Form	Storage Temperature	Stability Period	References
Solid Powder	-20°C	Up to 3 years	[2][11][12]
Solution in DMSO	-20°C	Up to 1 month	[1]
Solution in DMSO	-80°C	6 to 12 months	[1][2]

Note: Always store in a tightly sealed container, away from moisture and direct sunlight.[1][10]
It is highly recommended to aliquot stock solutions to prevent degradation from multiple freeze-thaw cycles.[1]

Safety and Handling Precautions

Zomepirac sodium salt is classified as an acute toxin and requires careful handling.

- Personal Protective Equipment (PPE): Always wear safety goggles with side shields, chemical-resistant gloves, and a lab coat.[10] A suitable respirator should be used if there is a risk of inhaling dust.[10]
- Engineering Controls: Use in a well-ventilated area, preferably within a chemical fume hood.[10] An accessible safety shower and eye wash station should be available.[10]
- Handling: Avoid creating dust.[10] Avoid contact with skin, eyes, and inhalation of the powder or solution aerosols.[10]
- Incompatibilities: Avoid contact with strong acids, alkalis, and strong oxidizing or reducing agents.[10]
- First Aid:
 - Skin Contact: Immediately wash the affected area with plenty of water. Remove contaminated clothing.[10]
 - Eye Contact: Flush eyes with large amounts of water for at least 15 minutes, holding eyelids open.[10]
 - Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention.[10]

Diagrams and Workflows

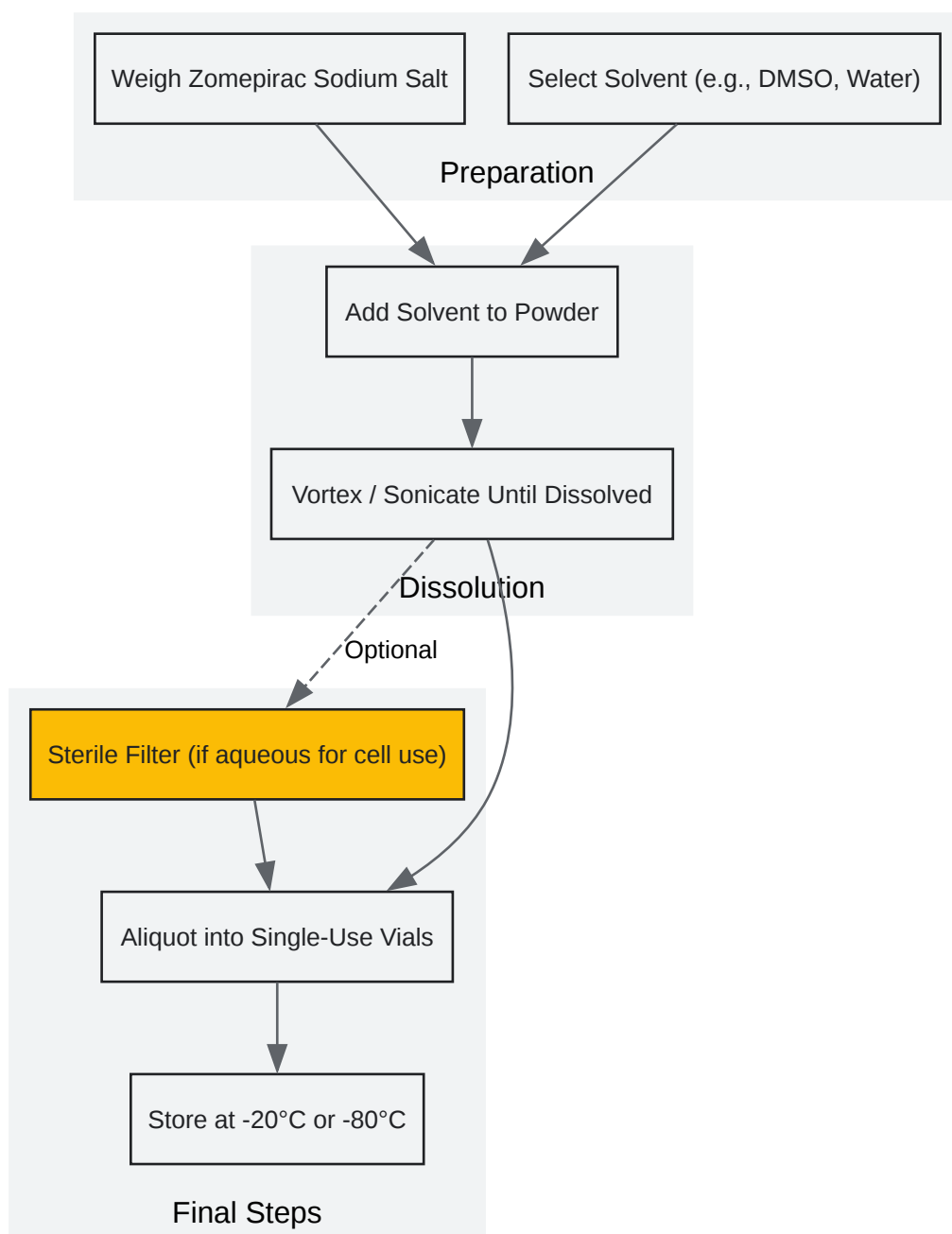


Figure 1: General Workflow for Zomepirac Sodium Salt Stock Solution Preparation

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Caption: Figure 1: General Workflow for **Zomepirac Sodium Salt** Stock Solution Preparation.

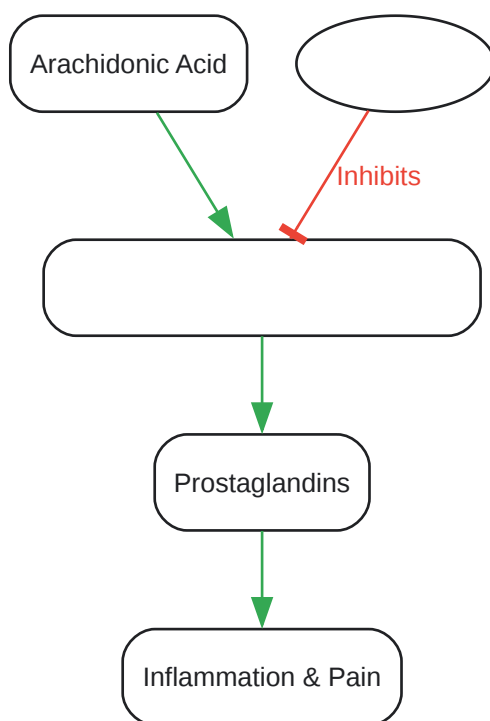


Figure 2: Simplified Mechanism of Action for Zomepirac

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Caption: Figure 2: Simplified Mechanism of Action for Zomepirac.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Zomepirac sodium salt | PDE | PGE Synthase | TargetMol [targetmol.com]
- 3. Zomepirac (sodium salt) | CAS#:64092-48-4 | Chemsrce [chemsrc.com]
- 4. Zomepirac - Wikipedia [en.wikipedia.org]
- 5. Zomepirac | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]

- 6. Zomepirac Sodium | C₁₅H₁₇ClNNaO₅ | CID 23663418 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. go.drugbank.com [go.drugbank.com]
- 8. ゾメピラク ナトリウム塩 | Sigma-Aldrich [sigmaaldrich.com]
- 9. scbt.com [scbt.com]
- 10. hoelzel-biotech.com [hoelzel-biotech.com]
- 11. ZOMEPIRAC SODIUM SALT | 64092-48-4 [m.chemicalbook.com]
- 12. bocsci.com [bocsci.com]
- 13. achemtek.com [achemtek.com]
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